

Application Note: Comprehensive NMR Characterization of 4-(4-Hydroxyphenyl)cyclohexanone Derivatives

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Compound of Interest

Compound Name: 4-(4-Hydroxyphenyl)cyclohexanone
CAS No.: 105640-07-1
Cat. No.: B011790

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Introduction

4-(4-Hydroxyphenyl)cyclohexanone and its derivatives represent a significant class of organic compounds, frequently encountered as key intermediates in the synthesis of pharmaceuticals and other biologically active molecules. Their structural framework, featuring a cyclohexanone ring linked to a hydroxyphenyl moiety, presents a unique set of challenges and opportunities for spectroscopic characterization. Nuclear Magnetic Resonance (NMR) spectroscopy stands as the most powerful and definitive tool for the unambiguous structural elucidation of these molecules. This application note provides a detailed guide to the multi-dimensional NMR techniques required for the comprehensive characterization of this molecular class, emphasizing not just the "how" but the "why" behind each experimental choice.

The inherent complexity of these molecules, often containing multiple stereocenters and overlapping proton signals, necessitates a suite of NMR experiments beyond simple one-dimensional (1D) analysis. By systematically applying a combination of ^1H , ^{13}C , DEPT, and

various two-dimensional (2D) NMR techniques such as COSY, HSQC, and HMBC, one can meticulously piece together the complete chemical structure, including stereochemical relationships. This guide is designed to serve as a practical, field-proven protocol for researchers engaged in the synthesis and analysis of **4-(4-Hydroxyphenyl)cyclohexanone** derivatives, ensuring data integrity and accelerating research timelines.

Part 1: Foundational 1D NMR Analysis

The initial step in the characterization of any novel **4-(4-Hydroxyphenyl)cyclohexanone** derivative is the acquisition of basic 1D NMR spectra. These experiments provide a fundamental census of the proton and carbon environments within the molecule.

¹H NMR Spectroscopy: The Proton Landscape

The ¹H NMR spectrum is the cornerstone of structural analysis, offering information on the number of distinct proton environments, their electronic surroundings (chemical shift), their neighboring protons (spin-spin coupling), and their relative abundance (integration).

The chemical shift (δ) of each proton is highly sensitive to its local electronic environment. For instance, protons on the aromatic ring will be significantly deshielded (appear at higher ppm values) compared to the aliphatic protons on the cyclohexanone ring due to the ring current effect. The hydroxyl proton is often broad and its position can be concentration and solvent dependent. Spin-spin coupling, observed as splitting of signals (e.g., doublets, triplets), reveals the connectivity of protons, allowing for the tracing of the carbon skeleton.

- Sample Preparation:
 - Accurately weigh 5-10 mg of the purified **4-(4-Hydroxyphenyl)cyclohexanone** derivative.
 - Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆, or MeOD). The choice of solvent is critical; for instance, DMSO-d₆ is often preferred as it allows for the observation of the hydroxyl proton, which may exchange with deuterium in MeOD.
 - Filter the solution through a small plug of glass wool into a clean, dry 5 mm NMR tube.
- Instrument Setup & Acquisition:

- Insert the sample into the NMR spectrometer.
- Lock the spectrometer onto the deuterium signal of the solvent.
- Shim the magnetic field to achieve optimal homogeneity. A good shim will result in sharp, symmetrical peaks.
- Acquire the ^1H NMR spectrum using standard single-pulse acquisition parameters. A spectral width of 12-16 ppm is typically sufficient.
- Ensure an adequate number of scans (typically 8-16) are averaged to achieve a good signal-to-noise ratio.
- Data Processing:
 - Apply a Fourier transform to the acquired Free Induction Decay (FID).
 - Phase the resulting spectrum to ensure all peaks are in pure absorption mode.
 - Reference the spectrum. If using CDCl_3 , the residual solvent peak at 7.26 ppm can be used. For DMSO-d_6 , the residual peak is at 2.50 ppm.
 - Integrate all signals to determine the relative ratios of protons in each environment.

^{13}C NMR Spectroscopy: The Carbon Backbone

The ^{13}C NMR spectrum provides a direct count of the number of unique carbon atoms in the molecule and offers valuable information about their hybridization and electronic environment.

Given the low natural abundance of the ^{13}C isotope (1.1%), ^{13}C NMR spectra are typically acquired with proton decoupling to enhance signal intensity and simplify the spectrum to a series of single lines, one for each unique carbon. The chemical shifts in ^{13}C NMR are highly diagnostic of the carbon's functional group. For example, the carbonyl carbon of the cyclohexanone ring will appear significantly downfield (typically 190-220 ppm) compared to the sp^2 carbons of the aromatic ring (110-160 ppm) and the sp^3 carbons of the aliphatic ring (20-60 ppm).

- Sample Preparation:

- A more concentrated sample (20-50 mg in 0.6-0.7 mL of solvent) is generally required for ^{13}C NMR due to its lower sensitivity compared to ^1H NMR.
- Instrument Setup & Acquisition:
 - Use the same locked and shimmed sample from the ^1H NMR experiment.
 - Acquire the ^{13}C spectrum using a standard pulse program with proton decoupling (e.g., zgpg30).
 - A wider spectral width (e.g., 0-220 ppm) is necessary to encompass all carbon signals.
 - A significantly larger number of scans (e.g., 1024 or more) and a longer relaxation delay may be needed to obtain a good signal-to-noise ratio, especially for quaternary carbons.
- Data Processing:
 - Process the data similarly to the ^1H spectrum (Fourier transform, phasing).
 - Reference the spectrum to the deuterated solvent signal (e.g., CDCl_3 at 77.16 ppm, DMSO-d_6 at 39.52 ppm).

DEPT (Distortionless Enhancement by Polarization Transfer): Differentiating Carbon Types

DEPT is a crucial experiment for distinguishing between methyl (CH_3), methylene (CH_2), methine (CH), and quaternary carbons, which all appear as singlets in a standard proton-decoupled ^{13}C spectrum.

The DEPT experiment manipulates the polarization transfer from protons to carbons. By varying the final proton pulse angle (e.g., 45° , 90° , and 135°), one can selectively observe different carbon types.

- DEPT-45: Shows all protonated carbons (CH , CH_2 , CH_3).
- DEPT-90: Shows only methine (CH) carbons.

- DEPT-135: Shows methine (CH) and methyl (CH₃) carbons as positive signals, and methylene (CH₂) carbons as negative signals.

By comparing the DEPT spectra with the standard ¹³C spectrum, all carbon types can be unambiguously assigned. Quaternary carbons are identified by their presence in the ¹³C spectrum but absence in all DEPT spectra.

- Acquisition:
 - Run the DEPT-45, DEPT-90, and DEPT-135 experiments sequentially on the same sample used for the ¹³C NMR. These are standard experiments available in all modern NMR software packages.
- Analysis:
 - Align the three DEPT spectra and the ¹³C spectrum.
 - Systematically assign each carbon signal as C, CH, CH₂, or CH₃.

Part 2: Advanced 2D NMR for Unambiguous Structural Elucidation

While 1D NMR provides a wealth of information, complex spin systems and signal overlap in **4-(4-Hydroxyphenyl)cyclohexanone** derivatives often necessitate 2D NMR experiments to definitively establish connectivity.

COSY (Correlation Spectroscopy): Mapping ¹H-¹H Connectivity

The COSY experiment is the 2D equivalent of homonuclear decoupling, revealing which protons are spin-coupled to each other.

A COSY spectrum displays the ¹H NMR spectrum on both the x and y axes.^[1] The diagonal of the spectrum corresponds to the 1D ¹H spectrum. Off-diagonal peaks, or "cross-peaks," indicate that the two protons at the corresponding chemical shifts on the x and y axes are coupled, typically through two or three bonds.^[1] This is invaluable for tracing out the proton networks within the cyclohexanone and phenyl rings independently. For example, a proton on

C2 of the cyclohexanone ring will show a cross-peak to the protons on C3, but not to the protons on C5.

- Acquisition:
 - Using the same sample, acquire a gradient-selected COSY (gCOSY) spectrum. This is a standard experiment on modern spectrometers.
 - The spectral widths in both dimensions should be set to encompass all proton signals.
 - Typically, 256-512 increments in the indirect dimension (t_1) are sufficient.
- Data Processing & Analysis:
 - Process the 2D data with a sine-bell window function in both dimensions followed by Fourier transformation.
 - Symmetrize the spectrum to reduce artifacts.
 - Analyze the cross-peaks. Start with a well-resolved signal and "walk" along the spin system by identifying its coupling partners through the cross-peaks.

HSQC (Heteronuclear Single Quantum Coherence): Direct C-H Attachment

The HSQC experiment correlates proton signals with the carbon signals of the nuclei to which they are directly attached.^{[2][3][4][5][6]}

An HSQC spectrum is a 2D plot with the ^1H spectrum on one axis and the ^{13}C spectrum on the other.^[2] A cross-peak appears at the intersection of the ^1H chemical shift and the ^{13}C chemical shift for each C-H bond.^[2] This experiment provides an unambiguous assignment of which protons are attached to which carbons. It is significantly more sensitive than older techniques like HMQC. An "edited" HSQC can also be used, which phases CH/CH₃ and CH₂ peaks differently, providing the same information as a DEPT-135 experiment but with higher sensitivity.^[3]

- Acquisition:

- Acquire a gradient-selected, edited HSQC spectrum.
- The F2 (proton) dimension spectral width should cover all proton signals.
- The F1 (carbon) dimension spectral width should cover the range of protonated carbons (e.g., 0-170 ppm).
- Data Processing & Analysis:
 - Process the 2D data and plot the resulting spectrum.
 - Each cross-peak directly links a proton signal to a carbon signal. By combining this with DEPT information, you can definitively assign all protonated carbons and their attached protons.

HMBC (Heteronuclear Multiple Bond Correlation): Long-Range C-H Connectivity

The HMBC experiment is arguably one of the most powerful NMR experiments for structural elucidation, as it reveals correlations between protons and carbons that are separated by two, three, and sometimes four bonds.^{[2][3][7][8][9]}

Similar to HSQC, an HMBC spectrum is a 2D plot of ^1H vs. ^{13}C chemical shifts. However, the pulse sequence is designed to suppress one-bond C-H correlations and emphasize longer-range couplings (^2JCH , ^3JCH).^[3] This allows for the connection of different spin systems identified in the COSY experiment. For example, the protons on the cyclohexanone ring will show HMBC correlations to the quaternary carbon of the phenyl ring to which it is attached, thus piecing together the entire molecular skeleton. Crucially, HMBC allows for the assignment of quaternary carbons, which are invisible in DEPT and HSQC spectra.

- Acquisition:
 - Acquire a gradient-selected HMBC spectrum.
 - The spectral widths should be set to encompass all proton and carbon signals, including the carbonyl and other quaternary carbons.

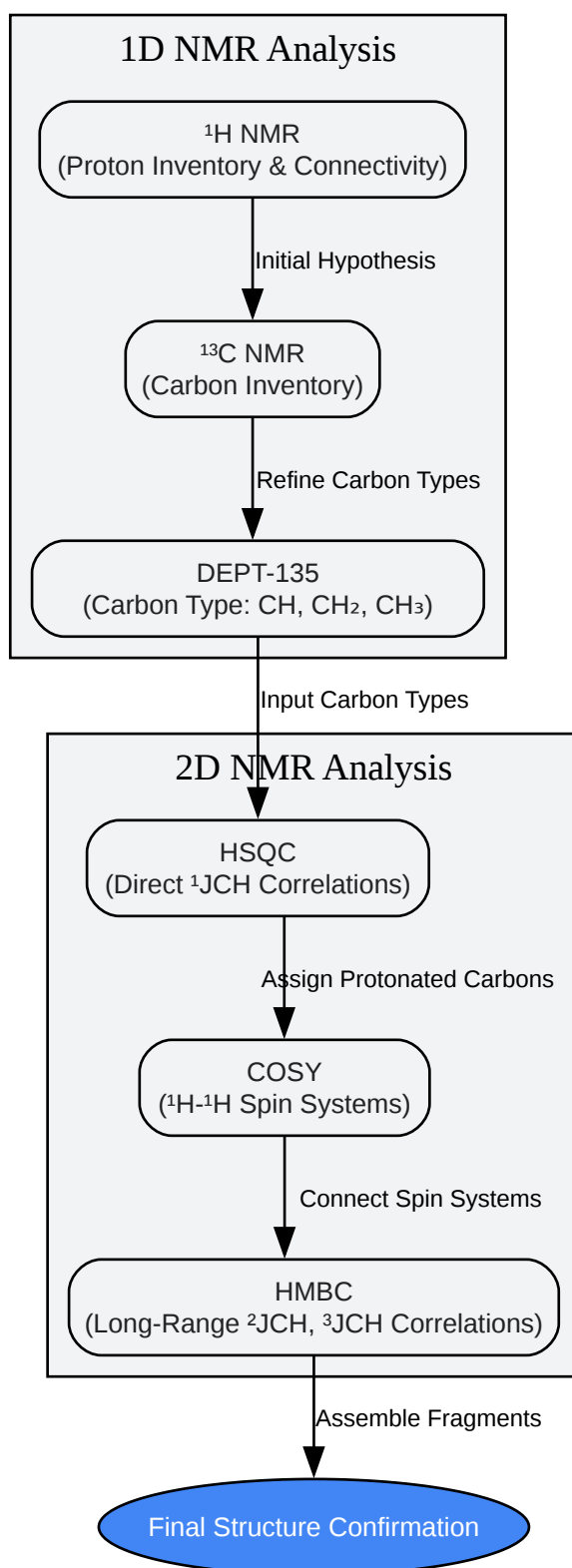
- The long-range coupling delay is a key parameter and is typically optimized for a J-coupling of 7-8 Hz.[8]
- Data Processing & Analysis:
 - Process the 2D data.
 - Systematically analyze the correlations. For instance, identify the protons on the aromatic ring that are ortho to the C-C bond linking the two rings. These protons should show a ^3JCH correlation to the cyclohexanone carbon at the point of attachment.

Part 3: Data Integration and Structural Confirmation

The final and most critical phase is the synergistic interpretation of all acquired NMR data. No single experiment provides the complete picture; rather, it is the convergence of evidence from all spectra that leads to an unambiguous structural assignment.

Logical Workflow for Structure Elucidation

A robust workflow ensures that all pieces of the puzzle fit together logically.



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Caption: Workflow for NMR-based structure elucidation.

Illustrative Data Summary Table

For a hypothetical derivative, 2-methyl-4-(4-hydroxyphenyl)cyclohexanone, the expected NMR data can be summarized as follows for easy reference and comparison.

Atom Position	¹ H Chemical Shift (ppm)	¹³ C Chemical Shift (ppm)	COSY Correlations	Key HMBC Correlations
Aromatic C1'	-	~155 (quat)	-	H-2', H-6'
Aromatic C2'/C6'	~7.1 (d)	~128 (CH)	H-3'/H-5'	C-4', C-1
Aromatic C3'/C5'	~6.8 (d)	~116 (CH)	H-2'/H-6'	C-1'
Aromatic C4'	-	~130 (quat)	-	H-2', H-6', H-1
Cyclohexanone C1	~3.0 (m)	~45 (CH)	H-2, H-6	C-2, C-6, C-4', C-2'
Cyclohexanone C2	~1.1 (d)	~48 (CH)	H-1, CH ₃	C-1, C-3, CH ₃
Cyclohexanone C3	~1.8 (m), ~2.0 (m)	~35 (CH ₂)	H-2, H-4	C-2, C-4, C-5
Cyclohexanone C4	~2.5 (m), ~2.7 (m)	~40 (CH ₂)	H-3, H-5	C-3, C-5
Cyclohexanone C5	~2.3 (m)	~40 (CH ₂)	H-4, H-6	C-4, C-6
Cyclohexanone C6	~2.4 (m), ~2.6 (m)	~50 (CH ₂)	H-1, H-5	C-1, C-5
Carbonyl C=O	-	~210 (quat)	-	H-2, H-6
Methyl CH ₃	~1.0 (d)	~15 (CH ₃)	H-2	C-1, C-2, C-3
Hydroxyl OH	~9.0 (s, broad)	-	-	C-1'

Note: Chemical shifts are approximate and will vary based on solvent and specific substitution patterns.

Conclusion

The structural characterization of **4-(4-Hydroxyphenyl)cyclohexanone** derivatives is a task that demands a rigorous and multi-faceted analytical approach. A simple 1D NMR spectrum is rarely sufficient for complete and unambiguous assignment. By systematically applying the suite of experiments detailed in this note— ^1H , ^{13}C , DEPT, COSY, HSQC, and HMBC—researchers can build a self-validating dataset. This comprehensive protocol, grounded in the fundamental principles of NMR spectroscopy, provides a reliable pathway to confirm the identity, purity, and detailed structure of these important chemical entities, thereby ensuring the integrity of subsequent research and development efforts.

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